

F 16915 solution preparation for experiments

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Compound of Interest

Compound Name: F 16915
CAS No.: 92510-91-3
Cat. No.: B1256084

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Application Notes and Protocols for F 16915

For Researchers, Scientists, and Drug Development Professionals

Introduction

F 16915 (CAS No. 92510-91-3) is a derivative and potent pro-drug of Docosahexaenoic Acid (DHA).^{[1][2]} Structurally identified as pyridin-3-ylmethyl (4Z,7Z,10Z,13Z,16Z,19Z)-docosa-4,7,10,13,16,19-hexaenoate, it is investigated for its potential therapeutic effects. Research indicates that **F 16915** may play a role in cardiovascular health, with studies showing its ability to prevent heart failure-induced atrial fibrillation.^{[1][2]} These notes provide essential information for the preparation and use of **F 16915** in experimental settings.

Chemical and Physical Properties

A summary of the known properties of **F 16915** is presented below.

| Property | Value | Source |
|-------------------|---|--------------|
| CAS Number | 92510-91-3 | [1][3][4][5] |
| Molecular Formula | C ₂₈ H ₃₇ NO ₂ | [1][5] |
| Molecular Weight | 419.60 g/mol | [1] |
| Appearance | Light yellow oil | [1][2] |
| IUPAC Name | pyridin-3-ylmethyl (4Z,7Z,10Z,13Z,16Z,19Z)- docosa-4,7,10,13,16,19- hexaenoate | N/A |

Solution Preparation

Proper preparation of **F 16915** solutions is critical for experimental accuracy and reproducibility. Based on available data, **F 16915** is highly soluble in Dimethyl Sulfoxide (DMSO).

Solubility Data

| Solvent | Concentration | Source |
|---------|---------------------------|--------|
| DMSO | ≥ 100 mg/mL (≥ 238.32 mM) | [1][2] |

Note: The high solubility in DMSO allows for the preparation of concentrated stock solutions. It is advisable to use freshly opened, anhydrous DMSO to avoid any potential impact of water on the compound's stability and solubility.[2]

Protocol for Preparing a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **F 16915** in DMSO.

Materials:

- **F 16915** (oil)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Procedure:

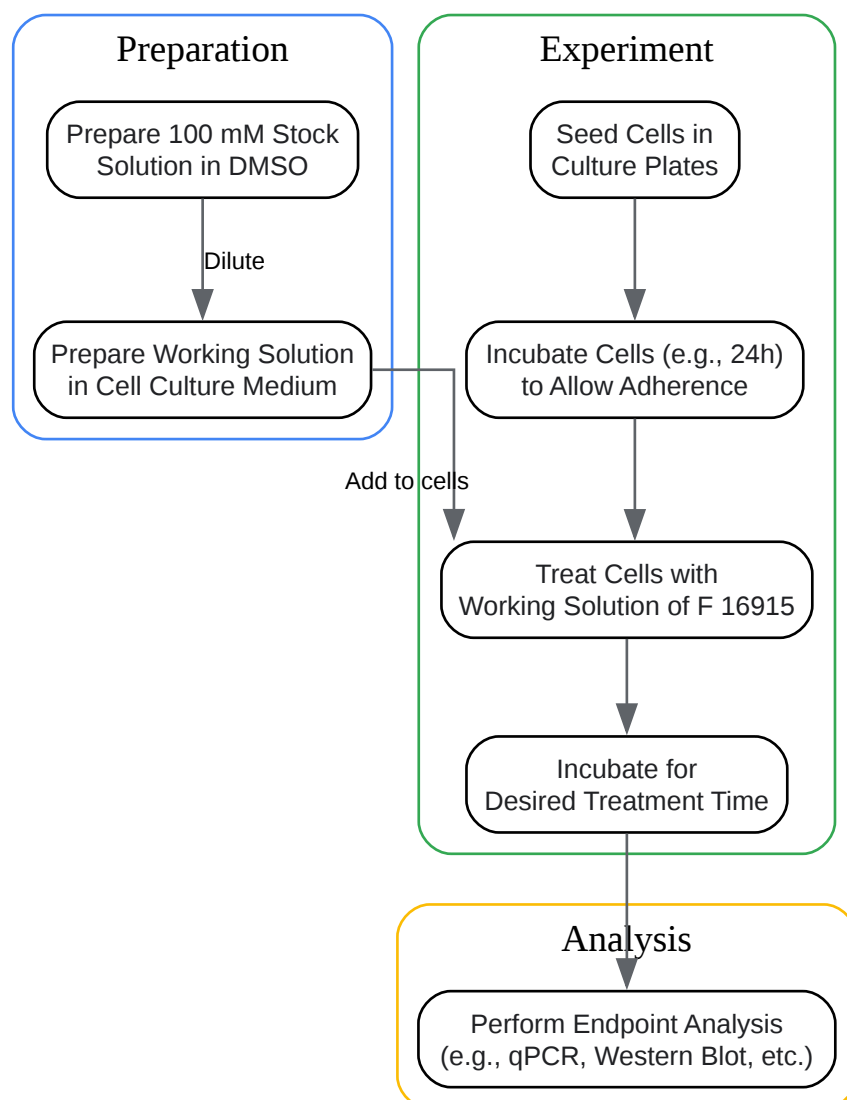
- Calculate the required mass of **F 16915**:
 - To prepare 1 mL of a 100 mM stock solution, you will need:
 - $\text{Mass (mg)} = 100 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 419.60 \text{ mg/mmol} = 41.96 \text{ mg}$
- Weighing **F 16915**:
 - As **F 16915** is an oil, direct weighing can be challenging. It is recommended to purchase a pre-weighed aliquot from the supplier if possible.
 - If you must aliquot from a larger volume, use a positive displacement pipette for accurate measurement of the viscous oil.
- Dissolving **F 16915** in DMSO:
 - Add the calculated mass or volume of **F 16915** to a sterile vial.
 - Add the required volume of anhydrous DMSO to the vial. For 41.96 mg of **F 16915**, add 1 mL of DMSO to achieve a 100 mM concentration.
 - Vortex the solution until the **F 16915** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution, but be cautious of potential degradation at higher temperatures.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

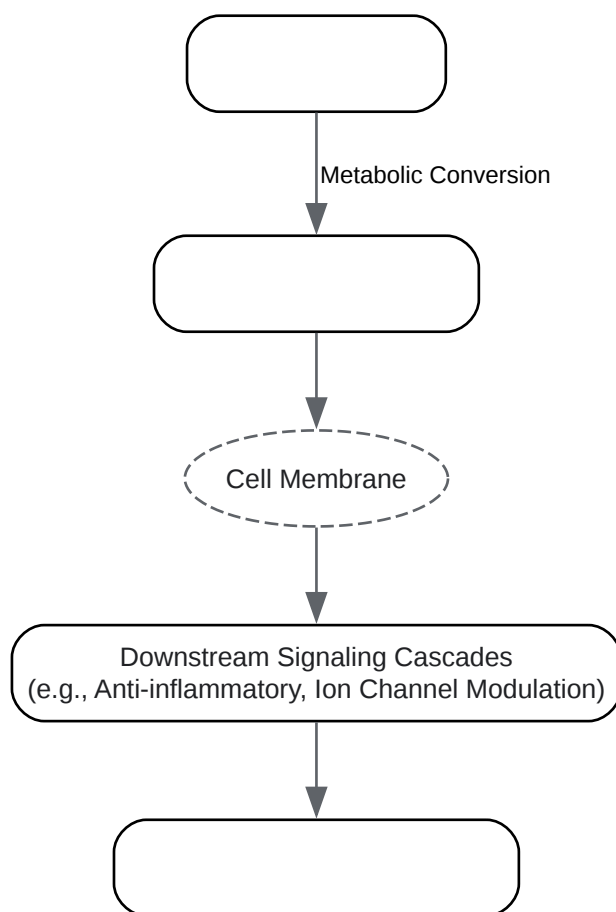
- Store the stock solution at -20°C or -80°C for long-term storage. Refer to the supplier's specific recommendations for optimal storage conditions.

Experimental Protocols

The following is a general workflow for utilizing **F 16915** in cell-based experiments. Specific concentrations and incubation times will need to be optimized for your particular cell line and experimental design.

General Workflow for Cell-Based Assays





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References

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